

Section 1: Core Identification and Molecular Structure

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Compound of Interest

Compound Name: 10-Methylundecanal

CAS No.: 68820-37-1

Cat. No.: B128124

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2-Methylundecanal, also known by trade names such as Aldehyde C-12 MNA and methylonylacetalddehyde, is a branched-chain aliphatic aldehyde. Its significance in various industries, primarily fragrance and flavor, stems from its unique organoleptic profile and its utility as a chemical intermediate.[1]

Nomenclature & Identifiers:

- IUPAC Name: 2-methylundecanal[2]
- CAS Number: 110-41-8[1]
- Molecular Formula: C₁₂H₂₄O[1]
- Molecular Weight: 184.32 g/mol [1][2]
- SMILES: CCCCCCCCC(C)C=O[2][3]
- InChI Key: NFAVNWJJYQAGNB-UHFFFAOYSA-N[2][3]

The structure features a ten-carbon chain (nonyl group) attached to an acetaldehyde core, with the methyl group at the alpha-position (C2) relative to the carbonyl group. This alpha-branching is crucial as it introduces a stereocenter, making the molecule chiral.[3]

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Sources

- [1. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [2. 2-Methylundecanal | C₁₂H₂₄O | CID 61031 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. 2-Methylundecanal - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
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